

Application Notes and Protocols: Synthesis and Purification of Ethyl 10(Z)-pentadecenoate

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Compound of Interest

Compound Name: Ethyl 10(Z)-pentadecenoate

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Abstract

This document provides a detailed protocol for the synthesis and purification of **Ethyl 10(Z)-pentadecenoate**, a long-chain unsaturated fatty acid ester. The synthesis is achieved through a two-step process commencing with a Wittig reaction to establish the Z-configured double bond, followed by a Fischer esterification. This application note includes comprehensive experimental procedures, purification methods, and characterization data to ensure the reproducible synthesis of a high-purity final product.

Introduction

Long-chain unsaturated fatty acid esters are of significant interest in various fields, including pharmaceuticals, due to their diverse biological activities. **Ethyl 10(Z)-pentadecenoate** is a specific isomer that requires precise synthetic control to ensure the desired stereochemistry of the double bond, which is crucial for its biological function. The following protocols outline a reliable method for its preparation and subsequent purification.

Synthesis Pathway

The synthesis of **Ethyl 10(Z)-pentadecenoate** is accomplished in two principal steps:

- **Wittig Reaction:** Formation of 10(Z)-pentadecenoic acid through the reaction of pentyltriphenylphosphonium bromide and 10-oxodecanoic acid. The use of a non-stabilized ylide in this reaction favors the formation of the Z-isomer.
- **Fischer Esterification:** Conversion of the resulting 10(Z)-pentadecenoic acid to its ethyl ester using ethanol in the presence of an acid catalyst.

Experimental Protocols

Part 1: Synthesis of 10(Z)-Pentadecenoic Acid via Wittig Reaction

This procedure details the formation of the C15 unsaturated carboxylic acid backbone.

Materials:

- Pentyltriphenylphosphonium bromide
- 10-Oxodecanoic acid
- Sodium hydride (NaH) as a 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Ylide Formation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add pentyltriphenylphosphonium bromide (1.1 equivalents) and anhydrous THF.
- Cool the suspension to 0 °C in an ice bath.
- Carefully add sodium hydride (1.1 equivalents) portion-wise to the stirred suspension.
- After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1 hour. The formation of the deep red-orange colored ylide indicates a successful reaction.
- **Wittig Reaction:** Cool the ylide solution back to 0 °C.
- Dissolve 10-oxodecanoic acid (1 equivalent) in a minimal amount of anhydrous THF and add it dropwise to the ylide solution via a dropping funnel.
- After the addition, allow the reaction mixture to warm to room temperature and stir for 12 hours.
- **Work-up:** Quench the reaction by the slow addition of water.
- Acidify the mixture to a pH of approximately 2 with 1 M HCl.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude 10(Z)-pentadecenoic acid.

Part 2: Synthesis of Ethyl 10(Z)-pentadecenoate via Fischer Esterification

This protocol describes the conversion of the carboxylic acid to the final ethyl ester product.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Materials:

- Crude 10(Z)-pentadecenoic acid from Part 1
- Absolute ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Esterification: In a round-bottom flask, dissolve the crude 10(Z)-pentadecenoic acid in an excess of absolute ethanol (e.g., 20-fold molar excess).[2]
- Add a catalytic amount of concentrated sulfuric acid (approximately 2-3 drops).
- Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, remove the excess ethanol under reduced pressure.
- Dissolve the residue in diethyl ether (50 mL) and carefully wash with saturated sodium bicarbonate solution (2 x 30 mL) to neutralize the acid.
- Wash the organic layer with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Ethyl 10(Z)-pentadecenoate**.

Purification Protocol

Purification of the crude product is achieved by silica gel column chromatography.[4]

Materials:

- Silica gel (230-400 mesh)
- Hexane
- Ethyl acetate

Procedure:

- Column Preparation: Prepare a slurry of silica gel in hexane and pack it into a glass column.
[4]
- Sample Loading: Dissolve the crude **Ethyl 10(Z)-pentadecenoate** in a minimal amount of hexane and load it onto the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 100% hexane and gradually increasing the polarity to 2-5% ethyl acetate in hexane).[5]
- Fraction Collection: Collect fractions and monitor by TLC to identify those containing the pure product.
- Solvent Evaporation: Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **Ethyl 10(Z)-pentadecenoate** as a colorless to pale yellow oil.

Data Presentation

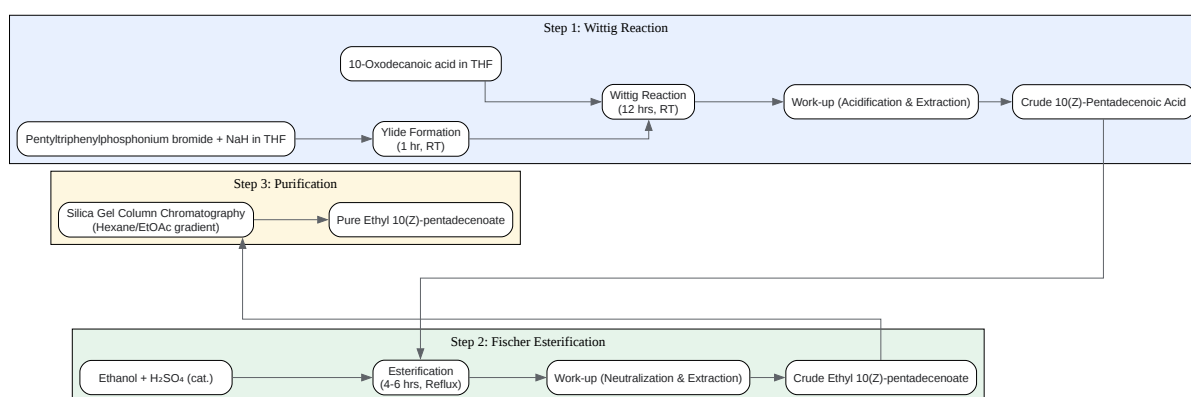
Table 1: Summary of Reaction Parameters and Expected Results

Parameter	Wittig Reaction	Fischer Esterification	Purification
Key Reagents	Pentyltriphenylphosphonium bromide, 10-Oxodecanoic acid, NaH	10(Z)-Pentadecenoic acid, Ethanol, H ₂ SO ₄	Silica gel, Hexane, Ethyl acetate
Solvent	Anhydrous THF	Absolute Ethanol	Hexane/Ethyl Acetate Gradient
Reaction Time	12 hours	4-6 hours	N/A
Temperature	0 °C to Room Temperature	Reflux	Room Temperature
Expected Yield	~70-85% (crude)	~80-95% (crude)	>95% recovery from loaded material
Purity (Post-purification)	N/A	N/A	>98% (by GC-MS)

Table 2: Characterization Data for **Ethyl 10(Z)-pentadecenoate**

Analysis	Expected Result
Appearance	Colorless to pale yellow oil
Molecular Formula	C ₁₇ H ₃₂ O ₂
Molecular Weight	268.44 g/mol
¹ H NMR (CDCl ₃ , 400 MHz)	δ 5.38-5.30 (m, 2H, -CH=CH-), 4.12 (q, J=7.1 Hz, 2H, -OCH ₂ CH ₃), 2.28 (t, J=7.5 Hz, 2H, -CH ₂ COO-), 2.05-1.98 (m, 4H, allylic -CH ₂ -), 1.63 (p, J=7.4 Hz, 2H), 1.38-1.25 (m, 14H, -(CH ₂) ₇ -), 1.25 (t, J=7.1 Hz, 3H, -OCH ₂ CH ₃), 0.88 (t, J=6.8 Hz, 3H, -CH ₂ CH ₃)
¹³ C NMR (CDCl ₃ , 101 MHz)	δ 173.9, 130.0, 129.8, 60.1, 34.4, 31.9, 29.7, 29.5, 29.3, 29.2, 29.1, 27.2, 25.0, 22.7, 14.3, 14.1
GC-MS (EI)	m/z (%): 268 [M] ⁺ (base peak), 223, 180, 155, 123, 97, 83, 69, 55

Mandatory Visualization



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Caption: Workflow for the synthesis and purification of **Ethyl 10(Z)-pentadecenoate**.

Conclusion

The protocols described provide a robust and reproducible method for the synthesis and purification of high-purity **Ethyl 10(Z)-pentadecenoate**. The combination of a stereoselective Wittig reaction and a straightforward Fischer esterification, followed by silica gel chromatography, allows for the efficient production of the target compound suitable for research and development purposes. The provided characterization data serves as a benchmark for product verification.

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